

Personal protective equipment for handling Citalopram N-oxide

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Compound of Interest

Compound Name: Citalopram N-oxide

Cat. No.: B026223

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Essential Safety and Handling Guide for Citalopram N-oxide

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Citalopram N-oxide**, a metabolite of the selective serotonin reuptake inhibitor (SSRI) Citalopram.^{[1][2]} Adherence to these procedures is vital for ensuring personnel safety and maintaining a contamination-free research environment.

Hazard Identification and Classification

Citalopram N-oxide is classified as harmful if swallowed.^[2] While a specific Safety Data Sheet (SDS) for **Citalopram N-oxide** is not readily available, data from the parent compound, Citalopram, indicates that it is considered a hazardous substance.^[3] Potential hazards include irritation to the skin, eyes, and respiratory tract.^[4] Ingestion may lead to adverse health effects.^{[3][4]}

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C20H21FN2O2	[5]
Molecular Weight	340.39 g/mol	[5]
Physical Appearance	White Solid	[2]
Acute Toxicity (Oral)	Category 4	[2]
Hazard Statement	H302: Harmful if swallowed	[2]
Storage Temperature	-20°C, Hygroscopic, Under Inert Atmosphere	[2]

Personal Protective Equipment (PPE)

A comprehensive PPE program is essential to prevent contamination and protect personnel when handling active pharmaceutical ingredients (APIs) like **Citalopram N-oxide**.^{[6][7]} The following PPE is mandatory:

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile, latex, or neoprene) are required to prevent skin contact.^[7]
- **Eye Protection:** Safety glasses with side shields or goggles are necessary to protect against dust particles.^[3]
- **Respiratory Protection:** For operations that may generate dust, a dust respirator is essential.^[3] In areas with a higher risk of aerosol formation, a powered air-purifying respirator (PAPR) may be necessary.^[8]
- **Body Protection:** A lab coat or disposable coveralls should be worn to protect clothing and skin.^{[3][9]} For tasks with a higher risk of exposure, specialized protective garments such as DuPont™ Tyvek® may be required.^[9]
- **Foot Protection:** Closed-toe shoes are mandatory in the laboratory.

Operational Plan: Step-by-Step Handling Procedures

- Preparation:
 - Ensure all necessary PPE is available and in good condition.
 - Verify that the work area, such as a chemical fume hood, is clean and operational.
 - Have spill containment materials readily accessible.
- Handling:
 - Avoid all personal contact, including inhalation of dust.^[3]
 - Use dry clean-up procedures; avoid generating dust.^[3] A vacuum cleaner fitted with a HEPA filter can be used for cleaning up spills.^[3]
 - Wash hands thoroughly after handling the compound.
- Storage:
 - Store **Citalopram N-oxide** in a tightly sealed container in a freezer at -20°C under an inert atmosphere.^[2]
 - The compound is hygroscopic, so protection from moisture is critical.^[2]

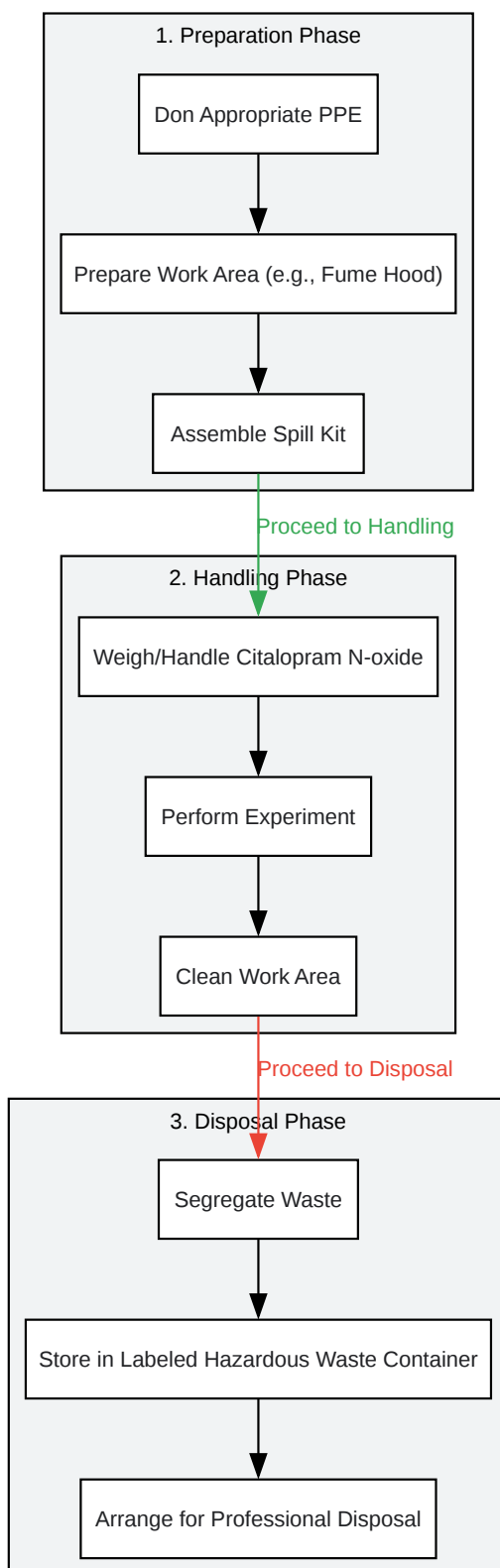
Disposal Plan

Citalopram and its derivatives should be treated as hazardous waste and disposed of accordingly.^[3]

- Waste Collection:
 - Collect all waste material, including contaminated PPE and disposable labware, in a designated and clearly labeled hazardous waste container.
- Disposal Method:

- Do not dispose of **Citalopram N-oxide** down the drain.
- Follow institutional and local regulations for hazardous waste disposal. This typically involves incineration by a licensed waste management company.
- For small quantities of unused medicine in a non-laboratory setting, the FDA recommends mixing the substance with an undesirable material like dirt or coffee grounds, placing it in a sealed plastic bag, and disposing of it in the household trash.[10] However, for laboratory waste, professional disposal is required.

Experimental Workflow for Safe Handling



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Caption: Workflow for safe handling of **Citalopram N-oxide**.

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